

Essential Safety and Logistics for Handling Cinnamyl Acetate

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Compound of Interest

Compound Name: Cinnamyl Acetate

Cat. No.: B086382

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For laboratory professionals, including researchers, scientists, and drug development experts, a comprehensive understanding of safety protocols and logistical measures for handling chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **cinnamyl acetate**, encompassing operational procedures and disposal plans to ensure a safe laboratory environment.

Physicochemical and Toxicological Data

The following table summarizes key quantitative data for **cinnamyl acetate**, crucial for assessing its hazards.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₂ O ₂	[1]
Molecular Weight	176.21 g/mol	[1]
Physical State	Liquid	[1]
Appearance	Colorless to yellow clear liquid	[2]
Flash Point	118 °C (244.40 °F)	[2]
Oral LD50 (Rat)	3300 mg/kg	[2][3]
Oral LD50 (Mouse)	4750 mg/kg	[2]
Dermal LD50 (Rabbit)	>5000 mg/kg	[3]
Occupational Exposure Limits	No data available for OSHA PEL, NIOSH REL, or ACGIH TLV.	[1]

Personal Protective Equipment (PPE)

Proper selection and use of PPE are critical to minimize exposure to **cinnamyl acetate**. The following PPE is recommended:

- Eye and Face Protection: Chemical splash-resistant safety glasses or goggles with side protection are mandatory.[1] In situations with a higher risk of splashing, a face shield should be used.[1] All eyewear must be approved under government standards such as OSHA 29 CFR 1910.133 or EU EN166.[1][2]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin contact.[2] Chemically resistant nitrile rubber gloves with a thickness of 0.4 mm are a suitable option.[4]
 - Clothing: A laboratory coat and close-toed footwear are the minimum requirements.[1] For more extensive handling, wear appropriate protective clothing to prevent skin exposure.[2]
- Respiratory Protection:

- Under conditions of adequate general and local exhaust ventilation, respiratory protection may not be necessary.[\[1\]](#)
- If ventilation is insufficient, or if irritation is experienced, a NIOSH- or CEN-certified respirator should be used.[\[1\]](#)[\[2\]](#) Respirators are not a substitute for proper engineering controls.[\[1\]](#)

Operational Plans

Handling and Storage

- Handling:
 - Avoid all contact with skin, eyes, and clothing.[\[1\]](#)
 - Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[1\]](#)
 - Use only in areas with adequate general and local exhaust ventilation to keep airborne concentrations low.[\[1\]](#)
 - Avoid breathing vapors or fumes.[\[1\]](#)
 - Keep containers tightly closed when not in use.[\[1\]](#)
 - Keep away from sources of ignition.[\[1\]](#)
- Storage:
 - Store in a tightly-closed container.[\[2\]](#)
 - Store in a cool, dry, and well-ventilated area.[\[2\]](#)
 - Store away from incompatible substances.[\[2\]](#)

Accidental Release Measures

In the event of a spill:

- Immediate Actions:

- Remove all sources of ignition.[1]
- Ensure adequate ventilation.[1]
- Wear appropriate PPE as outlined above.[1]
- Keep unprotected personnel away from the spill area.[1]
- Containment and Cleanup:
 - Prevent the spill from entering drains, waterways, or soil.[1]
 - For small spills, absorb the material with an inert substance such as vermiculite, sand, or earth.[2]
 - For large spills, dike the material to prevent further spreading.[5]
 - Collect the absorbed material and place it into a suitable, clean, dry, and closed container for disposal.[2]

Disposal Plan

Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[1]

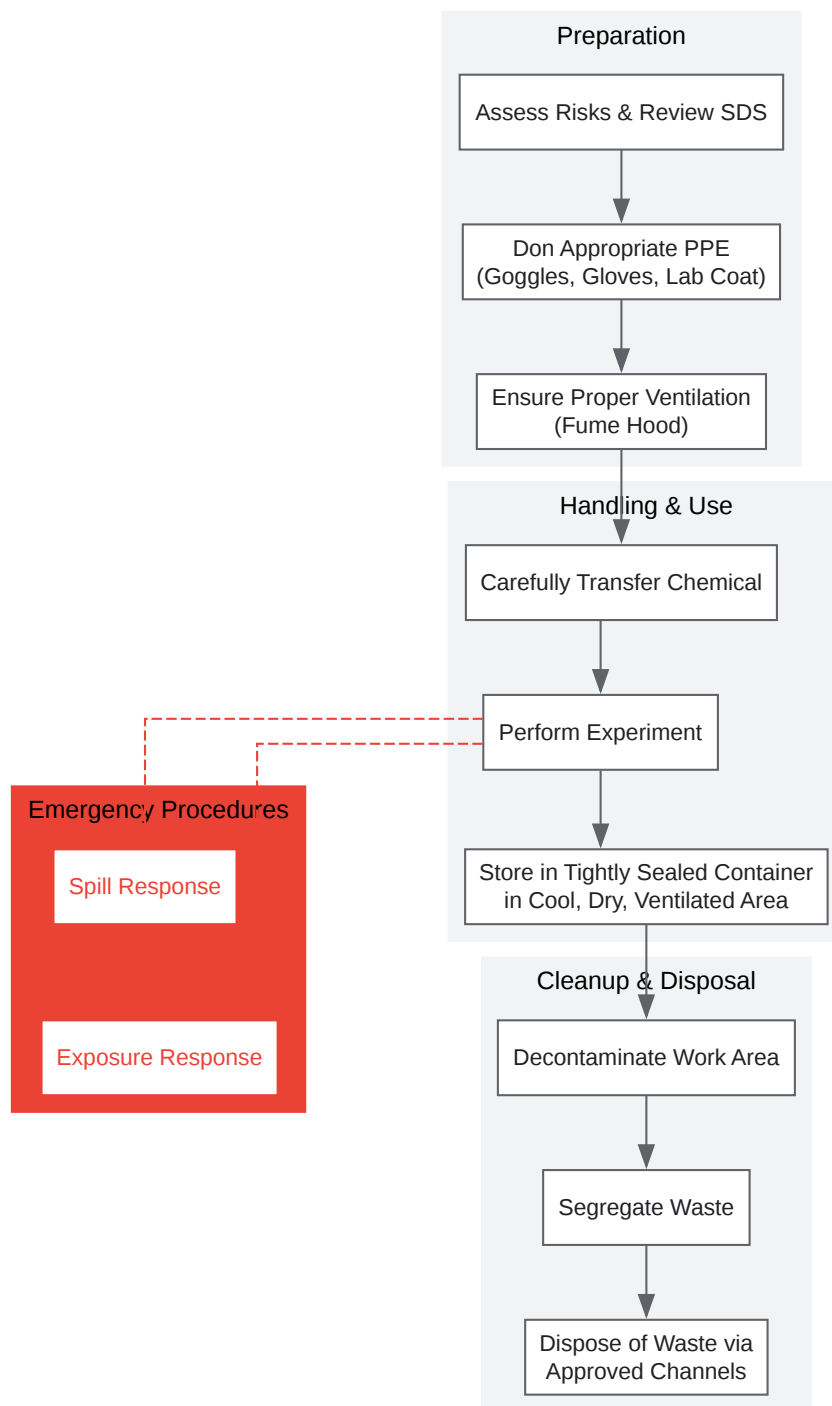
- Product Disposal:
 - Dispose of **cinnamyl acetate** in accordance with all federal, state, and local regulations.
[1]
 - Consult with a licensed professional waste disposal service to ensure proper disposal.
- Packaging Disposal:
 - Do not reuse empty containers.[1]
 - Dispose of contaminated packaging as unused product, following all applicable regulations.[1]

Emergency and First Aid Protocols

- Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, making sure to lift the upper and lower eyelids.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately flush the affected skin with running water for at least 15 minutes while removing any contaminated clothing and shoes.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the person to fresh air.[\[1\]](#) If breathing is difficult, administer oxygen. If the person is not breathing, give artificial respiration. Seek medical aid.[\[1\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) If the person is conscious and alert, rinse their mouth with water. Never give anything by mouth to an unconscious person.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)

Cinnamyl Acetate Handling Workflow

Cinnamyl Acetate Handling Workflow

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